Technical Guide: Safety & Handling of 5-Quinolinol, 6-chloro-[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Quinolinol, 6-chloro-*
CAS No.:	*1236162-17-6*
Cat. No.:	*B2682530*

Get Quote

Part 1: Executive Technical Profile

Compound Identity

- IUPAC Name: 6-Chloroquinolin-5-ol[1][2]
- Common Synonyms: 6-chloro-5-hydroxyquinoline; 5-hydroxy-6-chloroquinoline[1]
- CAS Number: 1236162-17-6[1][2][3][4][5]
- Molecular Formula: C

  H

  ClNO[1][5][6][7]
- Molecular Weight: 179.60 g/mol [1][6]

Physicochemical Properties Table

© 2026 BenchChem. All rights reserved.

Property	Value	Context for Handling
Appearance	White to light yellow/green powder	Color changes may indicate oxidation or metal chelation.[1]
Solubility	DMSO, Methanol, Ethanol	Limited water solubility; avoid aqueous waste streams without co-solvents.
Acidity (pKa)	~8.5 (Phenolic OH)	Reacts readily with bases (e.g., K CO) to form phenoxides.
Reactivity	Nucleophilic Oxygen; Electrophilic Ring	5-OH group is a key site for Mannich base synthesis and etherification.[1]
Stability	Light & Air Sensitive	Store under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation.

Part 2: Hazard Identification & Toxicology (E-E-A-T)

GHS Classification & Risk Assessment

Unlike its 8-hydroxy isomer, 6-chloroquinolin-5-ol is often classified under "Warning" rather than "Danger," but this reflects a lack of chronic toxicity data rather than proven safety.[1] It must be treated as a bioactive research chemical.

Signal Word:WARNING

© 2026 BenchChem. All rights reserved.

Hazard Class	H-Code	Statement	Mechanistic Insight
Acute Toxicity (Oral)	H302	Harmful if swallowed	Quinoline derivatives can disrupt hepatic function and intercalate DNA.[1]
Skin Irritation	H315	Causes skin irritation	Halogenated phenols are lipophilic, penetrating the stratum corneum to irritate the dermis.
Eye Irritation	H319	Causes serious eye irritation	The phenolic proton is acidic; contact with mucous membranes causes immediate chemical irritation.
STOT - SE	H335	May cause respiratory irritation	Dust inhalation targets the upper respiratory tract; requires local exhaust ventilation.[1]

Structural Toxicology Analysis

The placement of the hydroxyl group at position 5 and chlorine at position 6 alters the chelation geometry compared to 8-hydroxyquinoline.

- Chelation Potential: While less potent than the 8-isomer, the 5-OH/N-1 proximity still allows for metal binding (e.g., Cu, Zn). This can interfere with metalloenzymes if ingested or absorbed.
- Metabolic Activation: The quinoline ring is susceptible to cytochrome P450 oxidation, potentially forming reactive epoxide intermediates. This necessitates strict containment to prevent chronic low-level exposure.

Part 3: Strategic Handling Framework

© 2026 BenchChem. All rights reserved.

Engineering Controls & Workflow

Handling this compound requires a "Containment First" approach. Do not rely solely on PPE.



Click to download full resolution via product page

Figure 1: Operational workflow emphasizing isomer verification and containment steps.

Personal Protective Equipment (PPE) Matrix

- Respiratory: If handling powder outside a hood (not recommended), use a P95/P3 particulate respirator.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). For prolonged contact or solution handling, double-gloving is required due to the solvent carrier (often DMSO) facilitating skin permeation.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for fine powders that can drift around side shields.

Part 4: Synthesis & Reactivity Guidelines

Key Synthetic Pathways

The 5-hydroxy group is the primary handle for derivatization.

- Etherification: Reacts with alkyl halides (e.g., ethyl chloroacetate) in the presence of mild bases like K

  CO

  to form ethers. This is a common route for creating antibiotic precursors.

© 2026 BenchChem. All rights reserved.

- Mannich Reaction: The position ortho to the hydroxyl (position 4 or possibly 8, depending on steric hindrance of the Cl at 6) is susceptible to electrophilic attack by iminium ions, forming Mannich bases.

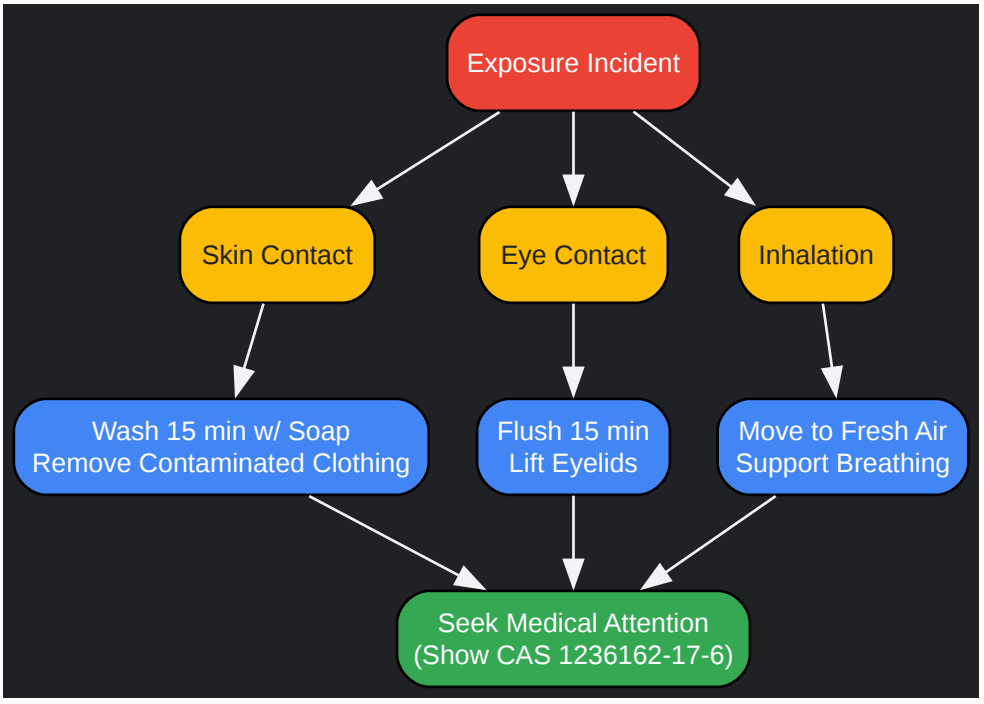
Stability & Storage[1]

- Light Sensitivity: Quinoline derivatives often photo-degrade, turning dark brown/black.[1] Store in amber vials wrapped in foil.

- Hygroscopicity: Store in a desiccator. Moisture can catalyze hydrolysis if ester derivatives are present or affect stoichiometry in sensitive couplings.

Part 5: Emergency Response & Decontamination[1]

In the event of exposure, the response must be immediate to mitigate the irritant effects of the phenolic moiety.



Click to download full resolution via product page

Figure 2: Emergency response logic flow.[1] Note the requirement to present the specific CAS number to medical personnel to distinguish from other quinolines.

© 2026 BenchChem. All rights reserved.

Spill Cleanup

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full PPE including respiratory protection.
- Containment: Cover spill with a dry lime or soda ash mixture to neutralize potential acidity, then mix with an inert absorbent (vermiculite).
- Disposal: Place in a sealed container labeled "Hazardous Waste - Toxic Organic (Halogenated)." Do not wash down the drain; quinolines are toxic to aquatic life (Category 2/3 aquatic toxicity).

References

- PubChem. (n.d.). Compound Summary for CAS 1236162-17-6. National Library of Medicine. Retrieved February 4, 2026, from [Link](Note: Linked to isomer class for structural reference due to specific isomer rarity).
- ResearchGate. (2021). Synthesis, Characterization, and Biological Activity of 5-Chloroquinolin-8-ol Complexes. (Reference for synthesis methodology of chloroquinolinol derivatives). Retrieved February 4, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1432754-17-0|6-Chloroisoquinolin-5-ol|BLD Pharm [bldpharm.com]
- 2. biosynth.com [biosynth.com]
- 3. 6-Chloroquinolin-5-ol | CymitQuimica [cymitquimica.com]
- 4. 6-Chloroquinolin-5-ol | CymitQuimica [cymitquimica.com]
- 5. 1236162-31-4 | 3-Amino-6-(aminomethyl)-1,2,4-triazin-5(4h)-one DiHCl | A2B Chem | Chemikart [kit-electrolyte-analyzers-zone.chemikart.com]

- 6. cionpharma.com [cionpharma.com]
- 7. 5-Chloro-8-hydroxyquinoline | C9H6ClNO | CID 2817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Safety & Handling of 5-Quinolinol, 6-chloro-[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2682530/docs#technical-guide-safety-handling-of-5-quinolinol-6-chloro-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.